

# Application Notes and Protocols for DL-Isocitric Acid Trisodium Salt Stock Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B11764904*

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These application notes provide detailed protocols for the preparation and storage of **DL-Isocitric acid trisodium salt** stock solutions. Adherence to these guidelines will help ensure the stability and efficacy of the compound for experimental use.

## Product Information

- Chemical Name: **DL-Isocitric acid trisodium salt**
- Synonyms: threo-DsLs-Isocitric acid trisodium salt hydrate, Trisodium Isocitrate[1]
- CAS Number: 1637-73-6
- Molecular Formula:  $C_6H_5Na_3O_7$ [2]
- Molecular Weight: 258.07 g/mol (anhydrous basis)
- Appearance: White to light yellow solid or crystalline powder[1][2]

## Applications

**DL-Isocitric acid trisodium salt** is an endogenous metabolite and a key intermediate in the citric acid (TCA) cycle.[2][3] It is a substrate for the enzyme isocitrate dehydrogenase.[4] Stock solutions of this salt are utilized in various research applications, including:

- Enzyme activity assays[5]
- Metabolic studies[6]
- Cell culture experiments[7]
- As a marker for determining the composition of isocitrates in fruit products[2]

## Quantitative Data Summary

The following tables provide a summary of the solubility and recommended storage conditions for **DL-Isocitric acid trisodium salt** and its stock solutions.

Table 1: Solubility Data

| Solvent      | Solubility              | Observations   |
|--------------|-------------------------|----------------|
| Water        | ≥ 100 mg/mL (387.49 mM) | Clear solution |
| Water        | 90 mg/mL                | -              |
| PBS (pH 7.2) | 5 mg/mL                 | -              |

Data sourced from multiple suppliers.[2][5][6]

Table 2: Storage and Stability

| Form                      | Storage Temperature | Duration  | Notes                                  |
|---------------------------|---------------------|-----------|--|
| Solid                     | 4°C                 | -         | Sealed storage, away from moisture.[2] |
| Solid                     | -20°C               | ≥ 4 years | -                                      |
| Stock Solution in Solvent | -80°C               | 6 months  | Sealed storage, away from moisture.[2] |
| Stock Solution in Solvent | -20°C               | 1 month   | Sealed storage, away from moisture.[2] |

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **DL-Isocitric acid trisodium salt** in water.

Materials:

- **DL-Isocitric acid trisodium salt** (solid)
- Nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)[\[2\]](#)
- Sterile syringe filters (0.22 µm)
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Calculate the required mass:
  - For 10 mL of a 100 mM solution, the required mass is calculated as follows:
    - $\text{Mass (g)} = 0.1 \text{ L} \times 0.1 \text{ mol/L} \times 258.07 \text{ g/mol} = 0.25807 \text{ g (or 258.07 mg)}$
- Weigh the compound:
  - Accurately weigh out the calculated amount of **DL-Isocitric acid trisodium salt** powder.
- Dissolution:
  - Add the weighed powder to a sterile conical tube.

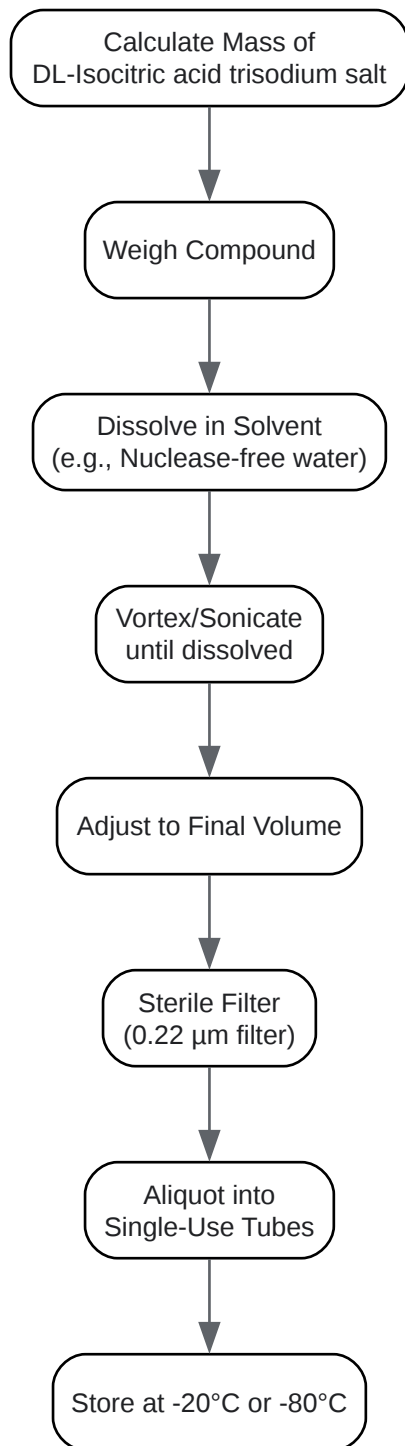
- Add approximately 8 mL of nuclease-free water.
- Vortex the solution until the solid is completely dissolved. A clear solution should be obtained.[\[1\]](#)
- If dissolution is slow, sonication in an ultrasonic bath can be used to facilitate the process.[\[2\]](#)
- Volume adjustment:
  - Once fully dissolved, add nuclease-free water to bring the final volume to 10 mL.
- Sterilization:
  - For applications in cell culture, it is crucial to sterilize the stock solution.[\[2\]](#)
  - Filter the solution through a 0.22  $\mu$ m sterile syringe filter into a new sterile conical tube.
- Aliquoting and Storage:
  - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

## Visualizations

### Experimental Workflow

The following diagram illustrates the workflow for the preparation of a sterile stock solution of **DL-Isocitric acid trisodium salt**.

## Workflow for Stock Solution Preparation

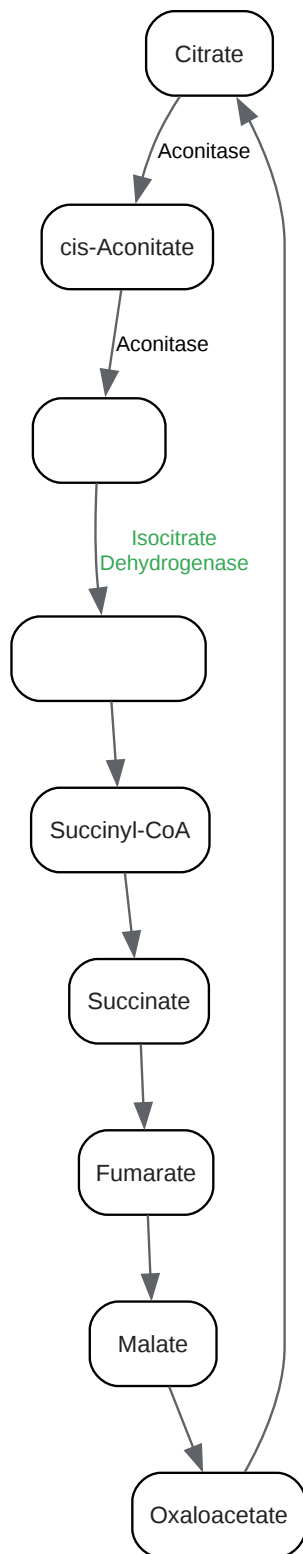
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Caption: Workflow for preparing a sterile stock solution.

## Signaling Pathway

DL-Isocitric acid is a key intermediate in the Citric Acid (TCA) Cycle, a fundamental metabolic pathway.

## Role of Isocitrate in the TCA Cycle

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)